

Issues with Imopo term mapping in custom databases

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Compound of Interest

Compound Name: *Imopo*

Cat. No.: *B8523279*

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Imopo Technical Support Center

Welcome to the **Imopo** Technical Support Center. Here you will find troubleshooting guides and frequently asked questions to help you resolve issues with term mapping in your custom databases.

Troubleshooting Guides

Issue: Mapped terms from my custom database are not appearing in Imopo's ontology browser.

This is a common issue that can arise from several sources. Follow these steps to diagnose and resolve the problem.

Step 1: Verify Database Connection

Ensure that **Imopo** has an active and correct connection to your custom database.

- Navigate to Admin > Data Sources.
- Check the status of your custom database connection. A green light indicates an active connection, while a red light indicates a connection failure.
- If the connection is failing, verify the database credentials, IP address, port, and any other connection parameters.

Step 2: Check Term Mapping Configuration

Incorrect configuration is a frequent cause of missing terms.

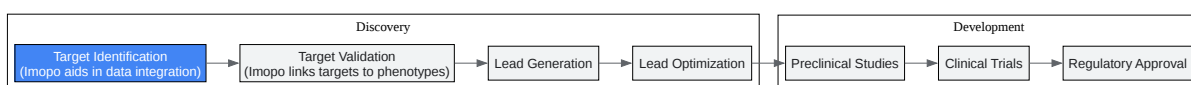
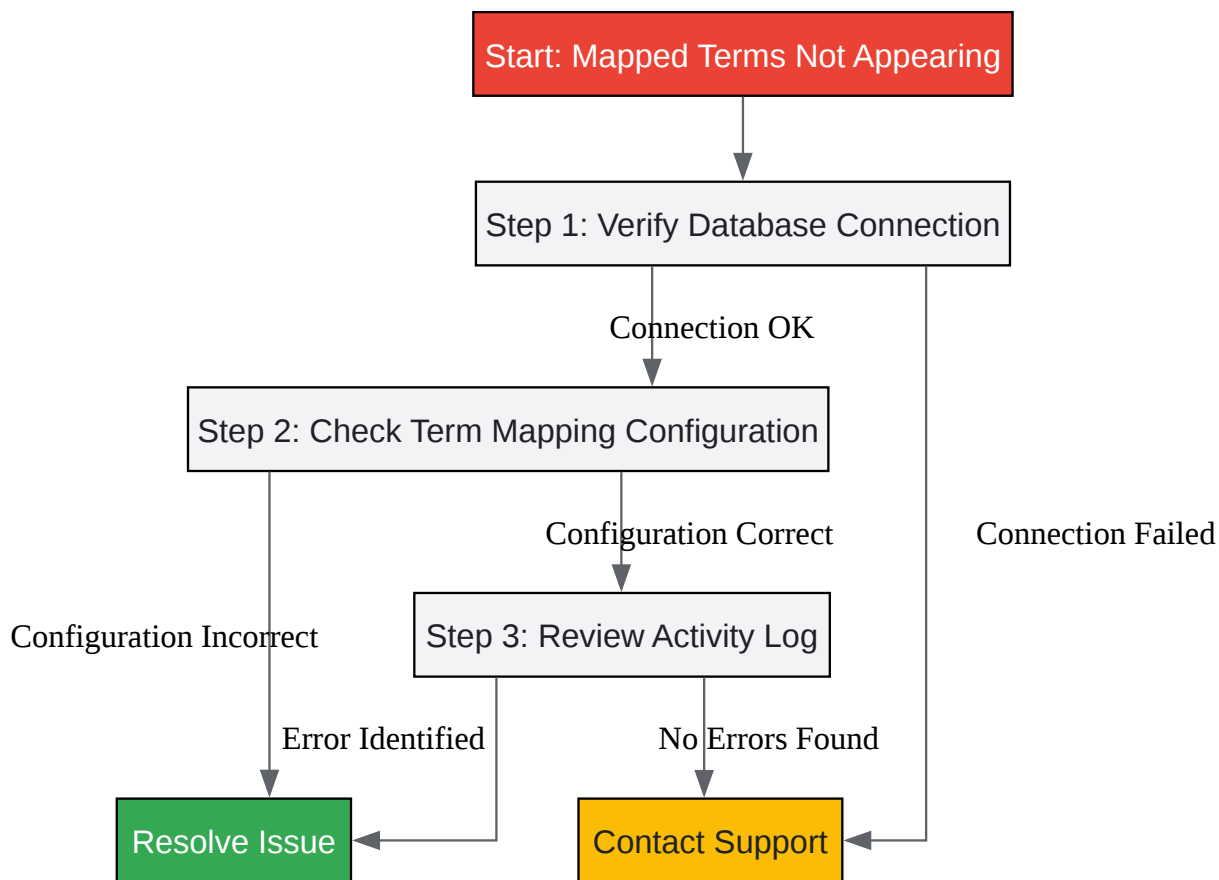
- Go to Mappings > Custom Term Mappings.
- Select the mapping profile for your database.
- Verify that the correct tables and columns from your database are selected for mapping.
- Ensure that the selected columns contain the terms you intend to map.

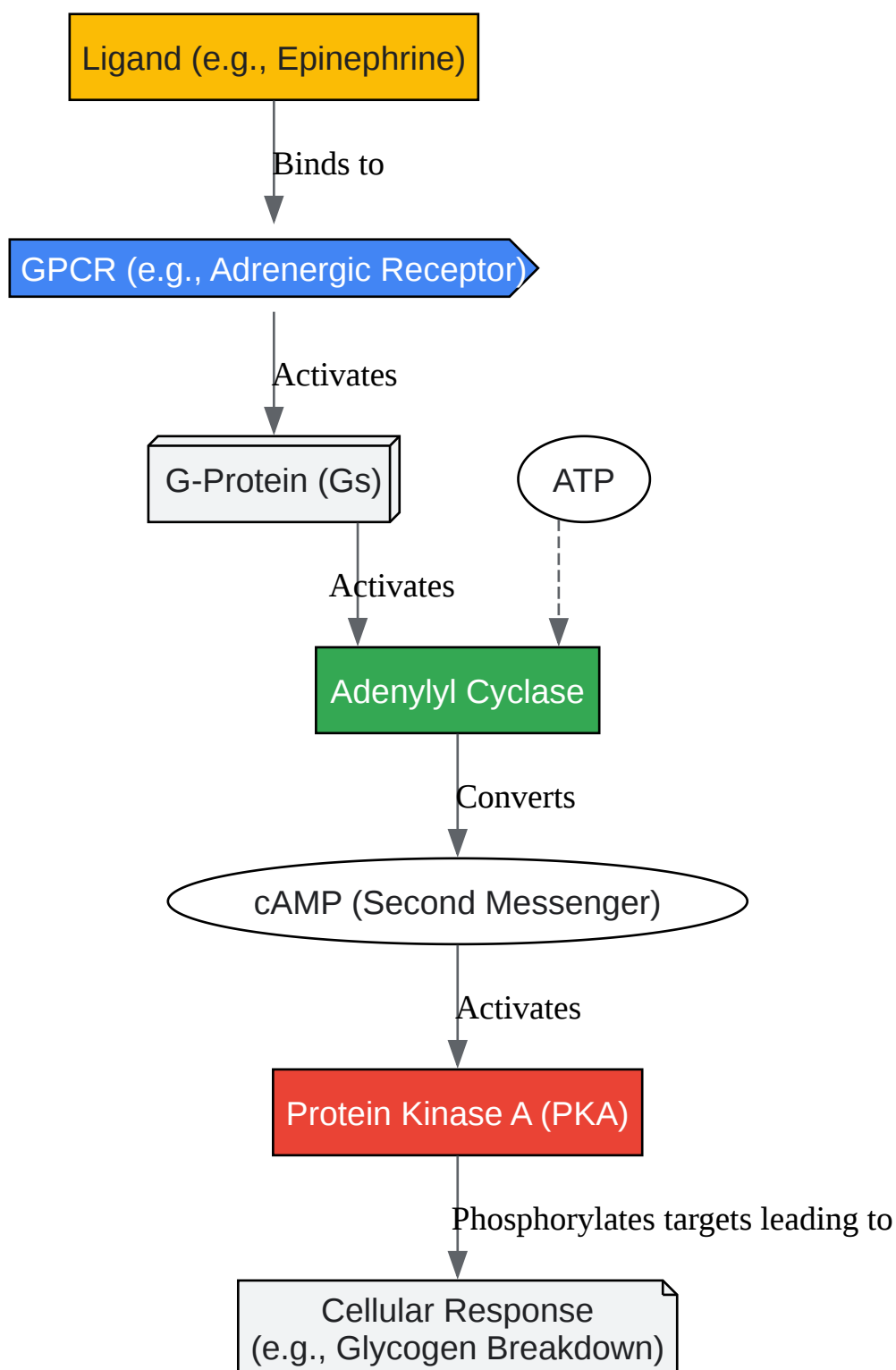
Step 3: Review **Imopo**'s Activity Log

The activity log provides detailed information about **Imopo**'s operations, including any errors encountered during the term mapping process.

- Go to Admin > Activity Log.
- Look for any error messages related to your custom database or term mapping.
- Common errors include "Connection Timed Out," "Invalid Column Name," or "Data Type Mismatch." Address these errors based on the specific message.

Logical Flow for Troubleshooting Missing Terms:





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